

Validated Scales & Quality of Life Metrics for Canine Atopic Dermatitis Treatments

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Compound Focus: Oclacitinib

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The following table outlines the core outcome measures and metrics used in clinical trials to assess the efficacy of **Oclacitinib** and its alternatives [1] [2] [3].

| Metric / Scale Name | Full Name & Details | Method of Assessment | Definition of Treatment Success / Key Thresholds |
|---|--|----------------------|---|
| Owner-Assessed Pruritus Visual Analog Scale (PVAS) | An enhanced 10 cm Visual Analog Scale for owners to assess the severity of their dog's pruritus [1] [4]. | Owner-reported | A reduction of ≥2 cm (or ≥2 points) from the baseline score is a common benchmark for success [1] [2]. A score of <2 cm is considered within the range of a healthy, non-allergic dog, indicating clinical remission [1]. |
| CADESI | Canine Atopic Dermatitis Extent and Severity Index. Investigators use this to score the extent and severity of skin lesions. The 4th iteration (CADESI-04) was used in recent studies [1]. | Clinician-assessed | A reduction of ≥50% from the baseline score is a common benchmark for success [2]. A score of <10 is considered within the range of a healthy, non-allergic dog, indicating clinical remission [1]. |

| Metric / Scale Name | Full Name & Details | Method of Assessment | Definition of Treatment Success / Key Thresholds |
|-------------------------------------|---|--|---|
| Treatment Success Consensus | A subjective, overall assessment of the treatment response [1]. | Combined owner and clinician consensus | Based on the collective evaluation of the dog's improvement, not solely on a specific delta change in a single score [1] [5]. |
| Quality of Life Improvements | Positive effects on the dogs' quality of life were observed in long-term studies of Oclacitinib, though a specific scale name is not mentioned in the provided results [2]. | Owner-reported (implied) | Significant positive effects were reported in >91.5% of cases after 630 days of treatment with Oclacitinib [2]. |

Detailed Experimental Protocols from Key Studies

Here is a breakdown of the methodologies used in pivotal and recent clinical trials.

Initial Oclacitinib Pivotal Trial (Cosgrove et al., 2013)

This study established the initial efficacy and safety profile of **Oclacitinib** [4].

- **Study Design:** Randomized, double-blinded, placebo-controlled trial.
- **Subjects:** 436 client-owned dogs with moderate to severe owner-assessed pruritus and a presumptive diagnosis of allergic dermatitis.
- **Intervention:** **Oclacitinib** (0.4–0.6 mg/kg orally twice daily) versus an excipient-matched placebo. Dogs could remain on the study for up to 28 days.
- **Primary Outcomes:**
 - Change in owner-assessed pruritus using an enhanced 10 cm VAS from Day 0 to Day 7.
 - Change in veterinarian-assessed dermatitis severity on Days 0 and 7.

Ilunocitinib vs. Oclacitinib Blinded Trial (Förster et al., 2025)

This recent head-to-head trial provides a direct comparison with a newer JAK inhibitor and uses modern remission criteria [1].

- **Study Design:** Prospective, double-blinded, randomized, positive-controlled field study, initially for 56 days with an optional extension to 112 days.
- **Subjects:** 338 client-owned dogs diagnosed with canine atopic dermatitis.
- **Intervention & Dosing:**
 - **Oclacitinib:** 0.4–0.6 mg/kg twice daily for 14 days, then once daily.
 - **Ilunocitinib:** 0.6–0.8 mg/kg once daily.
- **Primary Efficacy Measures:**
 - **Owner-assessed pruritus** using PVAS.
 - **Investigator-assessed skin lesions** using CADESI-04.
- **Key Analysis:** The study evaluated both traditional success (delta changes) and the more stringent goal of **clinical remission**, defined as achieving PVAS <2 and CADESI-04 <10 [1].

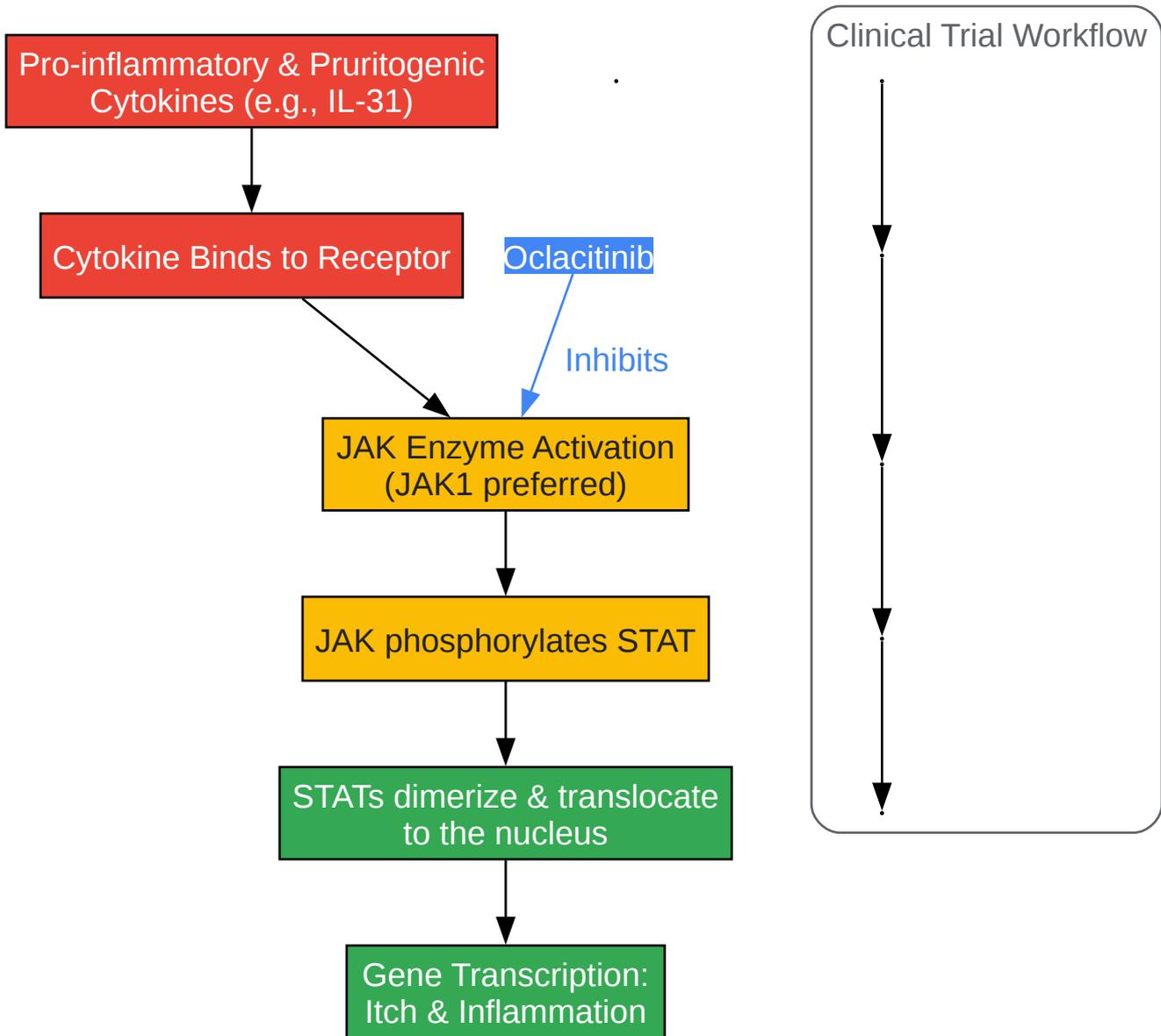
Combination Therapy Retrospective Study (2025)

This study explored options for dogs that do not respond adequately to monotherapy [5].

- **Study Design:** Retrospective study of medical records.
- **Subjects:** 44 client-owned dogs with allergic dermatitis that did not respond satisfactorily to both **Oclacitinib** and Lokivetmab as monotherapies.
- **Intervention:** Combination **Oclacitinib**-Lokivetmab Therapy (COLT).
- **Outcome Measure:** Treatment response was defined as a **≥2 cm reduction in PVAS** from baseline **plus** consensus between client and clinician on improvement.

Mechanism of Action and Experimental Workflow

The following diagram illustrates the core mechanism of **Oclacitinib** and the general workflow of a clinical trial assessing its efficacy.



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Key Insights from the Data

- Beyond Delta Changes:** While a reduction in PVAS (≥ 2) and CADESI-04 ($\geq 50\%$) has been a traditional benchmark for success, the field is moving towards evaluating **clinical remission**—bringing scores into the range of a healthy dog (PVAS <2 , CADESI-04 <10) [1]. This represents a higher standard of efficacy.
- Quality of Life is Measured:** Long-term studies with **Oclacitinib** specifically report positive effects on quality of life, which is a critical metric for a chronic condition [2]. The methodologies suggest this is

captured via owner reporting, even if a specific scale name is not provided.

- **Combination Therapy is a Valid Strategy:** For cases where monotherapy fails, the combination of **Oclacitinib** and Lokivetmab (COLT) has shown significant efficacy, providing another option for difficult-to-manage cases [5].

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